

Personal Protective Equipment (PPE) & Handling Guide: Chlorocyclooctane

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Compound of Interest

Compound Name: Chlorocyclooctane

CAS No.: 1556-08-7

Cat. No.: B075050

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Part 1: Executive Safety Assessment

Chlorocyclooctane (Cyclooctyl chloride) presents a dual-hazard profile that often leads to under-protection in research environments.^{[1][2]} Unlike smaller chlorinated solvents (e.g., Dichloromethane) which are highly volatile and toxic, **Chlorocyclooctane** is a Flammable Liquid (Category 3) with significant skin and eye irritation properties.^{[1][2]}

Critical Warning: Do not treat this merely as a "standard organic solvent." Its halogenated nature allows it to permeate standard nitrile gloves more aggressively than non-halogenated hydrocarbons, and its flash point (~28°C / 82°F) poses a fire risk at ambient laboratory temperatures.^{[1][2]}

Core Hazard Profile

Parameter	Classification	Critical Note
Flammability	Flammable Liquid	Flash Point ~28°C. Vapors can travel to ignition sources.[1][2]
Skin/Eye	Irritant (Cat 2/2A)	Defatting agent; causes dermatitis and severe eye irritation.[1][2]
Reactivity	Stable but Reactive	Avoid strong oxidizing agents and strong bases (elimination reactions).[1][2]
Systemic	Target Organ Toxicity	Respiratory irritation (STOT SE 3).[1][2] Potential CNS depressant at high concentrations.[1][2]

Part 2: Risk Assessment & Hierarchy of Controls[1][2]

Before deploying PPE, you must validate Engineering Controls.[1][2] PPE is the last line of defense, not the first.[1][2]

Engineering Controls (Mandatory)

- Ventilation: All handling must occur within a certified Chemical Fume Hood (CFH) operating at face velocity >100 fpm.[1][2]
- Static Control: Ground and bond containers during transfer. This is a static-accumulating liquid; use conductive vessels where possible.[1][2]

Personal Protective Equipment (PPE) Matrix

A. Hand Protection: The "Nitrile Fallacy"

Scientific Insight: Many researchers default to 4-mil nitrile gloves.[1][2] This is unsafe for immersion. Chlorinated hydrocarbons possess solubility parameters that swell and permeate

nitrile rubber.[1][2] While the large cyclic ring of **Chlorocyclooctane** slows permeation compared to Chloroform, barrier breakthrough is inevitable.[1][2]

Contact Type	Recommended Material	Technical Justification
Incidental Splash	Nitrile (Double-Gloved)	Thickness: Minimum 5 mil (0.12 mm) outer / 4 mil inner. Protocol: Change immediately upon any contact. [1][2] The outer glove provides <5 mins protection before degradation begins.[1][2]
Immersion / High Risk	Laminate Film (Silver Shield/4H) or Viton®	Permeation: >480 mins breakthrough time. Reasoning: Multi-layer laminates provide a chemical barrier that halogenated solvents cannot solvate.[1][2]

B. Respiratory Protection[1][2]

- Primary: Fume hood (Engineering Control).
- Secondary (Spill/Maintenance): Half-face or Full-face respirator with Organic Vapor (OV) cartridges (Black Label).[1][2]
 - Causality: The vapor pressure is low enough that OV cartridges are effective, unlike with Methanol or Methylene Chloride.[1][2]

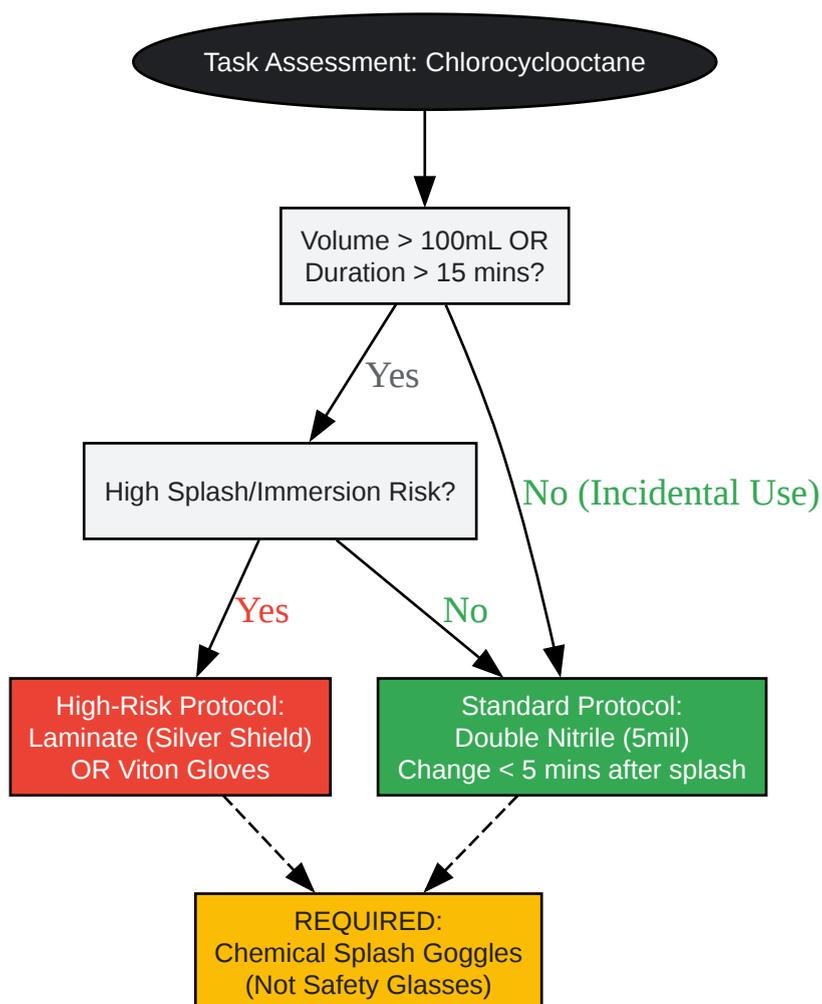
C. Eye & Body Protection[2]

- Eyes: Chemical Splash Goggles (ANSI Z87.1).[1][2] Safety glasses are insufficient due to the liquid's ability to creep and cause severe irritation upon vapor contact.[1][2]
- Body: Flame-Resistant (FR) Lab Coat + Chemical Resistant Apron (if transferring >1L).[1][2]

Part 3: Operational Protocols & Visualization[1][2]

Protocol 1: PPE Decision Logic

This self-validating system ensures you select the correct glove based on the specific task duration and volume.^{[1][2]}



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Figure 1: Decision Matrix for Glove Selection.^{[1][2]} Note that "Standard" Nitrile is only acceptable for low-volume, incidental contact.^{[1][2]}

Protocol 2: Emergency Spill Response

Scenario: A 500mL bottle shatters outside the fume hood.

- Evacuate & Isolate: Alert immediate area. **Chlorocyclooctane** is flammable; vapors may travel.^{[1][2]}

- Ignition Control: Cut power to hot plates/stirrers immediately.
- PPE Donning:
 - Don Full-Face Respirator (OV Cartridges).[1][2]
 - Don Silver Shield/Laminate Gloves.[1][2]
- Containment:
 - Do not use paper towels (increases surface area for evaporation/flammability).[1][2]
 - Use Activated Carbon or Vermiculite spill pads.[1][2]
- Cleanup:
 - Scoop absorbed material into a hazardous waste bag.[1][2]
 - Wipe surface with soap/water (detergent) to remove oily residue.[1][2]
 - Place waste in Halogenated Waste container.

Part 4: Disposal & Environmental Compliance[1][2]

Strict Segregation Rule: **Chlorocyclooctane** must be disposed of as Halogenated Organic Waste.

- Why? Mixing halogenated solvents with non-halogenated fuels (e.g., Acetone, Ethanol) for incineration creates acid gases (HCl) that damage standard incinerator scrubbers.[1][2] Disposal facilities charge a premium for halogenated waste; mixing it contaminates the cheaper non-halogenated stream.[1][2]

Waste Stream	Acceptable?	Consequence of Error
Halogenated Organics	YES	Correct incineration path (High temp + Scrubbers).[1][2]
Non-Halogenated	NO	Creates illegal emissions; fines for facility.[1][2]
Drain / Sewer	NO	Toxic to aquatic life; illegal under RCRA/EPA.[1][2]

References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 73782, **Chlorocyclooctane**. Retrieved from [[Link](#)][1][2]
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